

# BPR1J-097 Cellular Proliferation Assay (GC<sub>50</sub> Data)

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## Compound Focus: bpr1j-097

CAS No.: 1327167-19-0

Cat. No.: S548028

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The following table summarizes the key quantitative data for **BPR1J-097** from the search results [1].

Cell Line	Cell Description	GC <sub>50</sub> Value (nM)
MOLM-13	FLT3-ITD+ acute myeloid leukemia (AML) cells	21 ± 7 nM
MV4-11	FLT3-ITD+ acute myeloid leukemia (AML) cells	46 ± 14 nM

The **GC<sub>50</sub>** value is defined as the compound concentration that causes a 50% reduction in cell viability compared to a DMSO-treated (vehicle) control [2] [3].

## Experimental Protocol for Cell Viability Assays

The methodology below for the MTS-based cell proliferation assay is described for BPR1J-340 [2] [3] and is directly applicable for determining GC<sub>50</sub> for compounds like **BPR1J-097**.

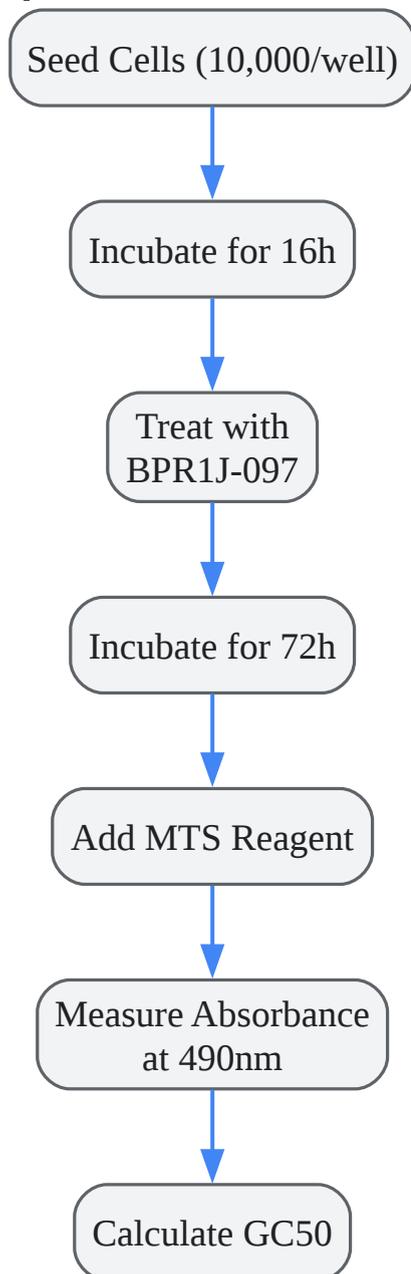
- **Cell Seeding:** Seed cells in 96-well plates at a density of 10,000 cells per well and allow them to adhere and grow for 16 hours [2] [3].
- **Compound Treatment:** Treat the cells with either a vehicle control (DMSO) or various concentrations of the FLT3 inhibitor (e.g., **BPR1J-097**) [1] [2].
- **Incubation:** Incubate the cells with the compound for 72 hours [2] [3].

- **Viability Quantification:** Add MTS reagent to each well and incubate according to the manufacturer's protocol. The conversion of MTS into a colored formazan product by metabolically active cells is measured by absorbance at 490 nm using a plate reader [2] [3].
- **Data Analysis:** Calculate the  $GC_{50}$  value using software such as Prism (GraphPad Software, Inc.) by comparing the absorbance of compound-treated cells to the vehicle control [2] [3].

## Experimental Workflow and Mechanism of Action

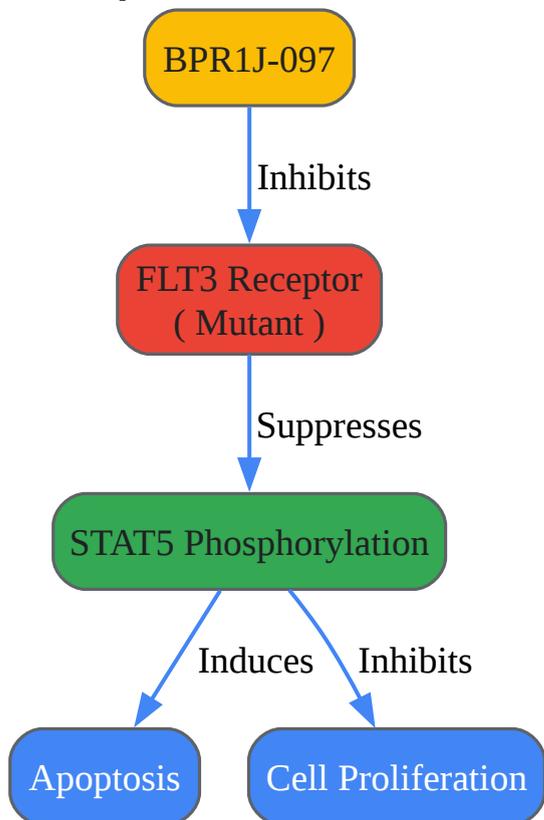
The following diagrams, created using Graphviz, illustrate the experimental workflow and the proposed mechanism of **BPR1J-097**. You can use the provided DOT code to generate or modify these diagrams.

## Experimental Workflow for GC50 Assay



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Proposed Mechanism of BPR1J-097



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## Key Research Context

- **Synergistic Combinations:** Research on the related compound BPR1J-340 found that combination treatment with the HDAC inhibitor **Vorinostat (SAHA)** synergistically induced apoptosis in FLT3-ITD+ AML cells via Mcl-1 down-regulation [2] [3]. This suggests a potentially promising combinatorial strategy that may also be relevant for **BPR1J-097**.
- **In Vivo Correlation:** The potent in vitro activity of **BPR1J-097** is supported by in vivo data. Studies in murine xenograft models showed that **BPR1J-097** produced **significant tumour growth inhibition and shrinkage** at doses of 10 and 25 mg/kg [1].

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## References

1. BPR1J-097 Hydrochloride | FLT3 Inhibitor [medchemexpress.com]
2. Evaluation of the Antitumor Effects of BPR1J-340, a Potent ... [pmc.ncbi.nlm.nih.gov]
3. Evaluation of the Antitumor Effects of BPR1J-340, a Potent ... [journals.plos.org]

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